

3-Chloro-2-methoxypyridine CAS number and molecular weight

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Compound of Interest

Compound Name: 3-Chloro-2-methoxypyridine

Cat. No.: B078714

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An In-depth Technical Guide to 3-Chloro-2-methoxypyridine

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **3-Chloro-2-methoxypyridine**, a key building block in the synthesis of complex organic molecules for the pharmaceutical and agrochemical industries. This document outlines its core chemical properties, potential synthetic transformations, and generalized experimental protocols.

Core Chemical and Physical Properties

3-Chloro-2-methoxypyridine is a substituted pyridine derivative featuring a chlorine atom at the 3-position and a methoxy group at the 2-position. These functional groups dictate its reactivity, making it a versatile intermediate for introducing the 2-methoxypyridinyl moiety into larger molecules. Its key properties are summarized below.

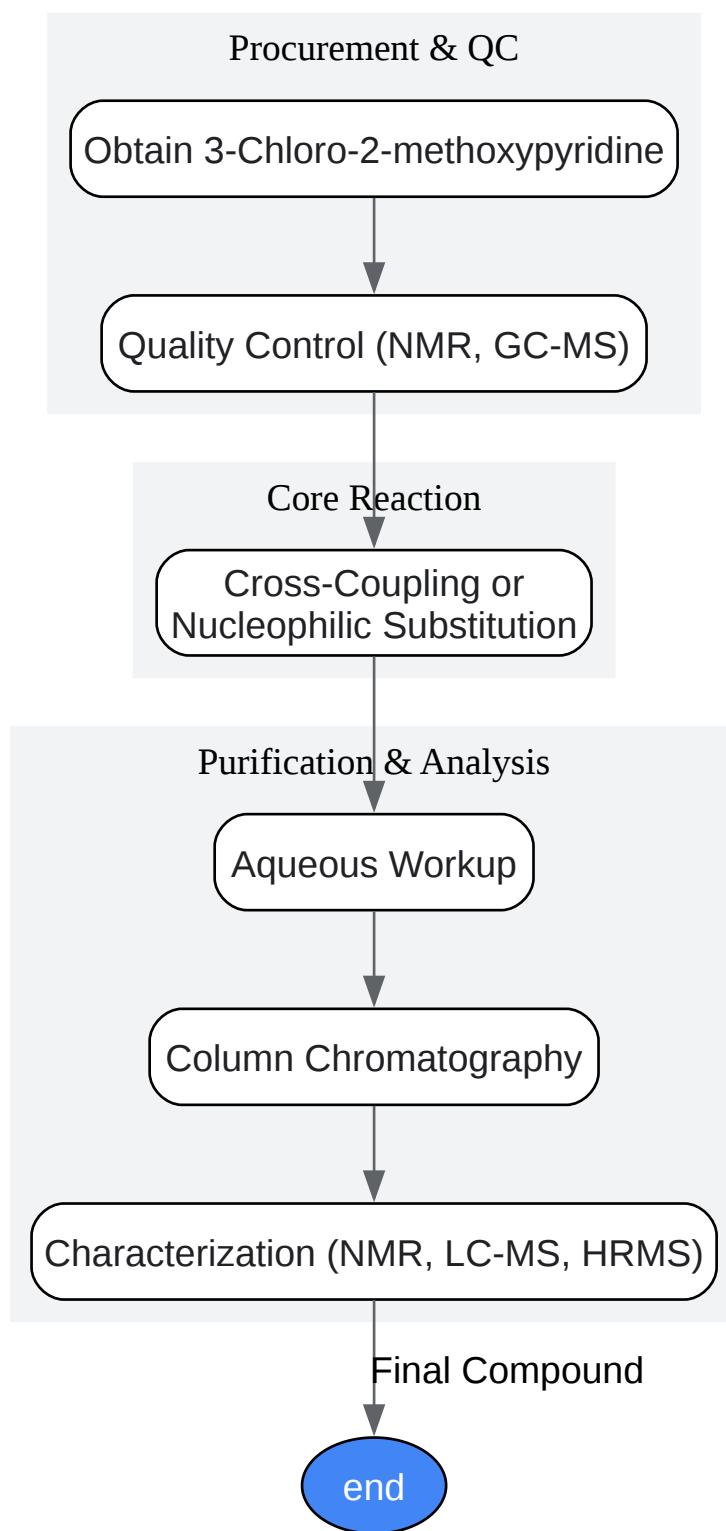
Property	Value	Reference
CAS Number	13472-84-9	[1][2]
Molecular Formula	C ₆ H ₆ CINO	[2][3]
Molecular Weight	143.57 g/mol	[2][3][4][5]
Appearance	Light yellow to yellow to orange clear liquid	[3][6]
Density	1.25 g/mL	[3][4]
Boiling Point	53 °C / 3 mmHg	[3][4]
Purity	≥ 97% (GC)	[3][4]

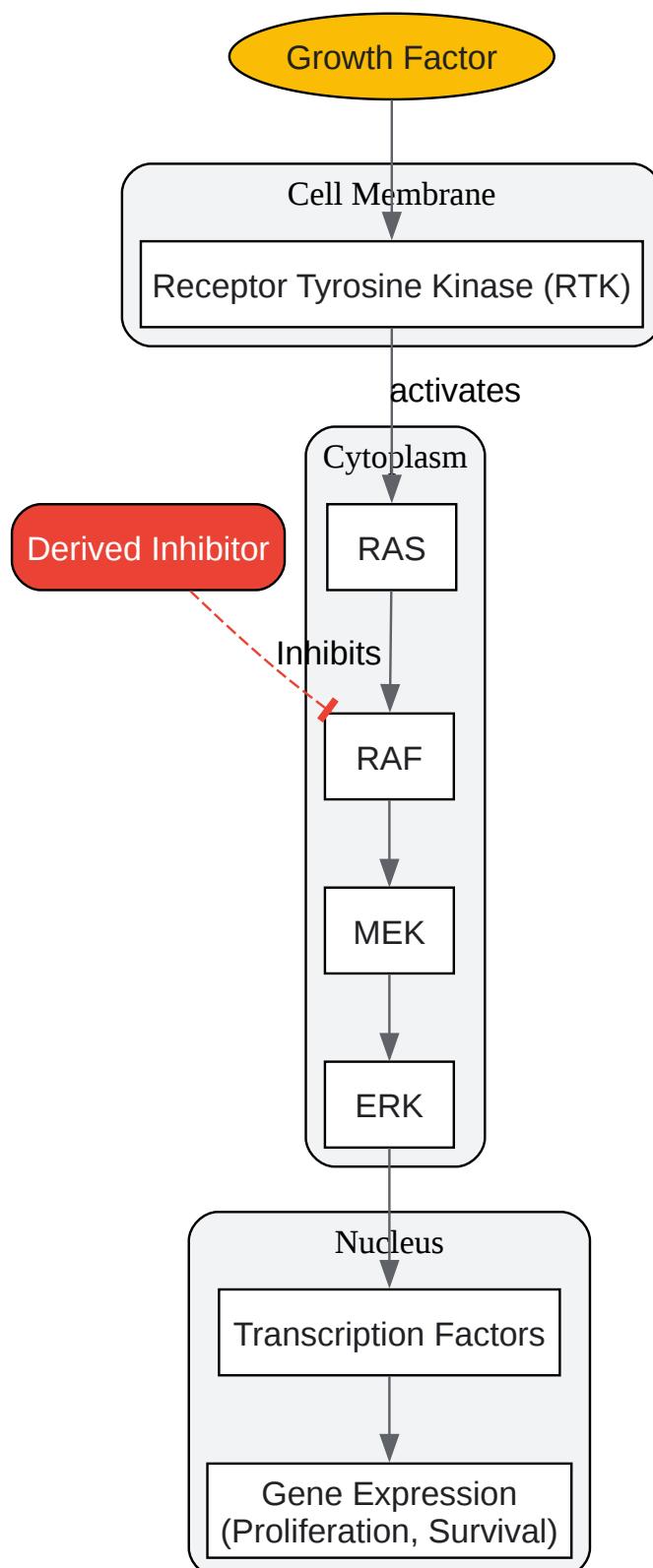
Synthetic Utility and Key Reactions

As a versatile intermediate, **3-Chloro-2-methoxypyridine** is primarily utilized in cross-coupling and nucleophilic substitution reactions to create more complex molecular architectures.[5] The chlorine atom at the 3-position is the primary site for substitution, allowing for the formation of new carbon-carbon and carbon-heteroatom bonds.

Logical Workflow for Synthesis and Functionalization

The following diagram illustrates a general workflow for the utilization of **3-Chloro-2-methoxypyridine** in a research and development setting.





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